

Spectroscopic Properties of Riboflavin 5'-Phosphate Sodium: An In-depth Technical Guide

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Compound of Interest

Compound Name: Riboflavin 5-phosphate sodium

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Introduction

Riboflavin 5'-phosphate sodium, also known as flavin mononucleotide (FMN), is a vital coenzyme synthesized from riboflavin (Vitamin B2). It plays a critical role in a multitude of cellular metabolic processes, including redox reactions essential for energy production. A thorough understanding of its spectroscopic properties is fundamental for researchers and professionals involved in drug development and various biochemical and biophysical studies. This technical guide provides a comprehensive overview of the key spectroscopic characteristics of Riboflavin 5'-phosphate sodium, detailed experimental protocols for their measurement, and visualizations of its biochemical pathways.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic parameters for Riboflavin 5'-phosphate sodium, providing a quick reference for experimental design and data interpretation.

Table 1: UV-Visible Absorption Spectroscopy Data

Parameter	Wavelength (nm)	Molar Absorptivity (ϵ) ($M^{-1}cm^{-1}$)	Conditions
Absorption Maximum (λ_{max})	~224	Not specified	Aqueous Solution
Absorption Maximum (λ_{max})	~267	~12,500	Phosphate buffer (pH 7.0)[1]
Absorption Maximum (λ_{max})	~375	Not specified	Aqueous Solution[2]
Absorption Maximum (λ_{max})	~444	~12,500	Phosphate buffer (pH 7.0)[1][3]
Absorption Minimum	~240	Not specified	Phosphate buffer (pH 7.0)[1]
Ratio A375/A267	-	0.30 - 0.34	Aqueous Solution[2]
Ratio A444/A267	-	0.35 - 0.40	Aqueous Solution[2]

Table 2: Fluorescence Spectroscopy Data

Parameter	Wavelength (nm)	Conditions
Excitation Maximum (λ_{ex})	~440-460	Aqueous Solution[2][4]
Emission Maximum (λ_{em})	~520-530	Aqueous Solution[2][4]

Table 3: Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) Data

Technique	Parameter	Observed Value	Conditions
^{13}C NMR	Spectrum	Available	D ₂ O with DMSO-d ₆ reference[5][6]
Mass Spectrometry (MS)	m/z	457.3 [M+H] ⁺	Electrospray Ionization (ESI)[7]

Key Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible measurement of spectroscopic properties. The following sections outline the protocols for UV-Visible absorption and fluorescence spectroscopy of Riboflavin 5'-phosphate sodium.

UV-Visible Absorption Spectroscopy Protocol

This protocol is designed to determine the absorption spectrum and molar absorptivity of Riboflavin 5'-phosphate sodium.

Materials:

- Riboflavin 5'-phosphate sodium
- Phosphate buffer (pH 7.0)
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer

Procedure:

- **Solution Preparation:** Prepare a stock solution of Riboflavin 5'-phosphate sodium in phosphate buffer (pH 7.0). From the stock solution, prepare a dilution to a final concentration of approximately 10 µg/mL.[\[1\]](#)
- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions. Set the wavelength range to scan from 200 nm to 600 nm.
- **Blank Measurement:** Fill a quartz cuvette with the phosphate buffer (pH 7.0) to be used as a blank. Place the cuvette in the spectrophotometer and record a baseline spectrum.
- **Sample Measurement:** Empty the cuvette, rinse it with the sample solution, and then fill it with the Riboflavin 5'-phosphate sodium solution. Place the cuvette in the spectrophotometer and record the absorption spectrum.

- **Data Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}). The characteristic absorbance maxima for Riboflavin 5'-phosphate sodium are expected around 267 nm, 375 nm, and 444 nm.^{[1][2]} The absorbance at the minimum, around 240 nm, should also be noted.^[1] Calculate the molar absorptivity (ϵ) using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at a specific λ_{max} , c is the molar concentration, and l is the path length of the cuvette (1 cm).

Fluorescence Spectroscopy Protocol

This protocol outlines the steps to measure the fluorescence excitation and emission spectra of Riboflavin 5'-phosphate sodium.

Materials:

- Riboflavin 5'-phosphate sodium
- Deionized water
- Quartz fluorescence cuvettes
- Fluorometer

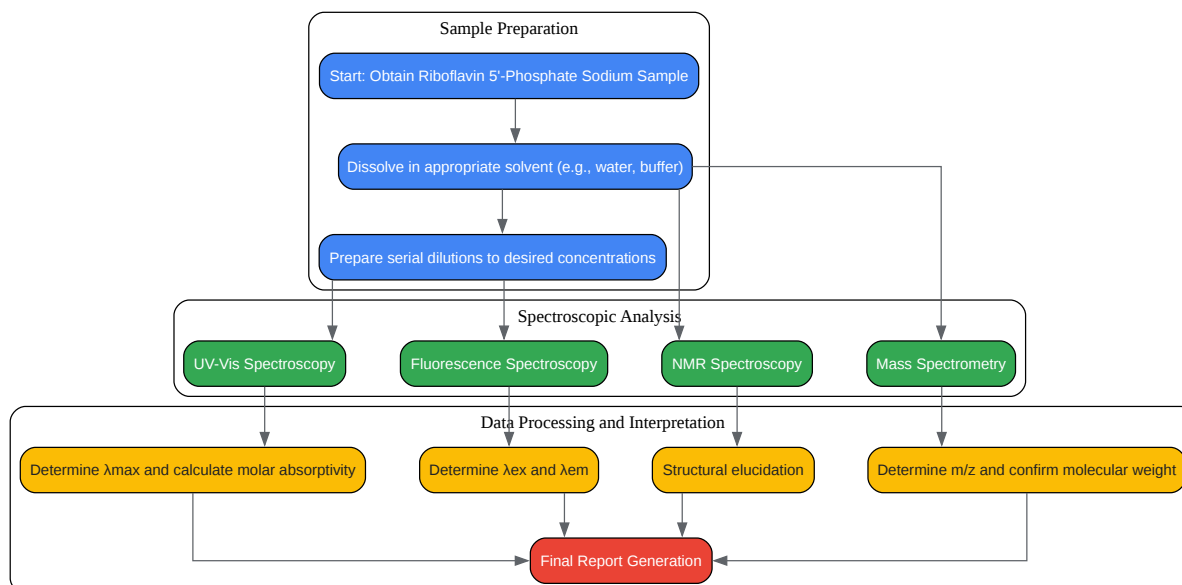
Procedure:

- **Solution Preparation:** Prepare a dilute aqueous solution of Riboflavin 5'-phosphate sodium. The concentration should be low enough to avoid inner filter effects. A starting concentration of 1 mg in 100 mL of water is a good starting point.^[4]
- **Fluorometer Setup:** Turn on the fluorometer and allow the lamp to stabilize.
- **Excitation Spectrum Measurement:** Set the emission wavelength to the expected maximum of around 530 nm.^[2] Scan a range of excitation wavelengths, for example, from 300 nm to 500 nm, to determine the excitation maximum.
- **Emission Spectrum Measurement:** Set the excitation wavelength to the determined maximum (around 440-460 nm).^{[2][4]} Scan a range of emission wavelengths, for example, from 480 nm to 650 nm, to determine the emission maximum.

- Data Analysis: Identify the wavelengths of maximum excitation and emission. A strong yellowish-green fluorescence is characteristic of Riboflavin 5'-phosphate sodium in solution. [4] The fluorescence is known to disappear upon the addition of mineral acids or alkalis.[4]

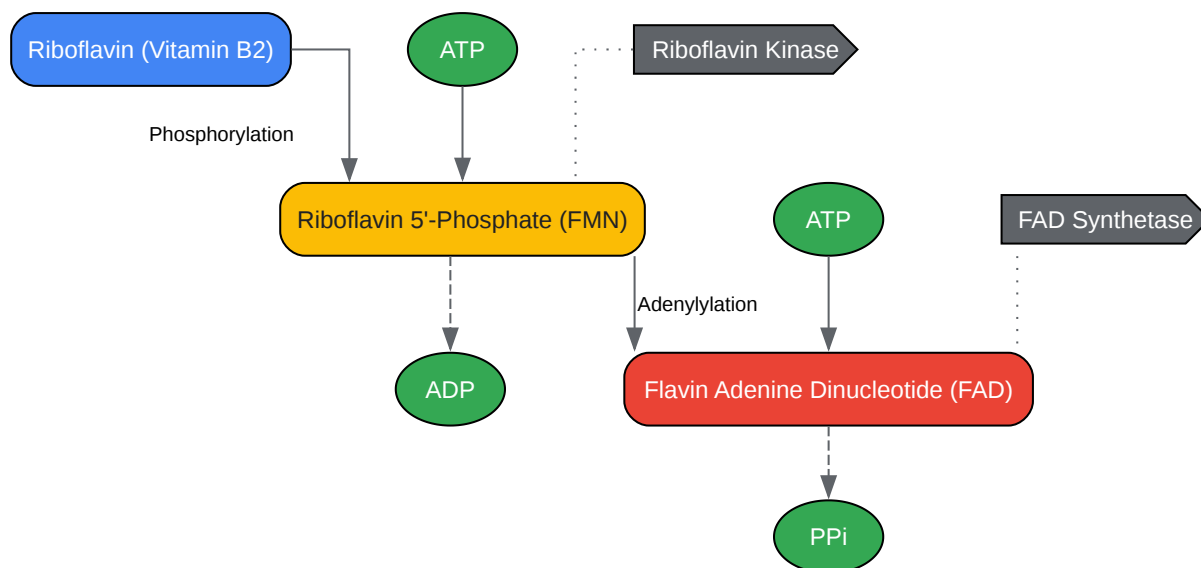
Biochemical Pathways and Workflows

The following diagrams, generated using the DOT language, visualize key biochemical pathways and a typical experimental workflow for the analysis of Riboflavin 5'-phosphate sodium.

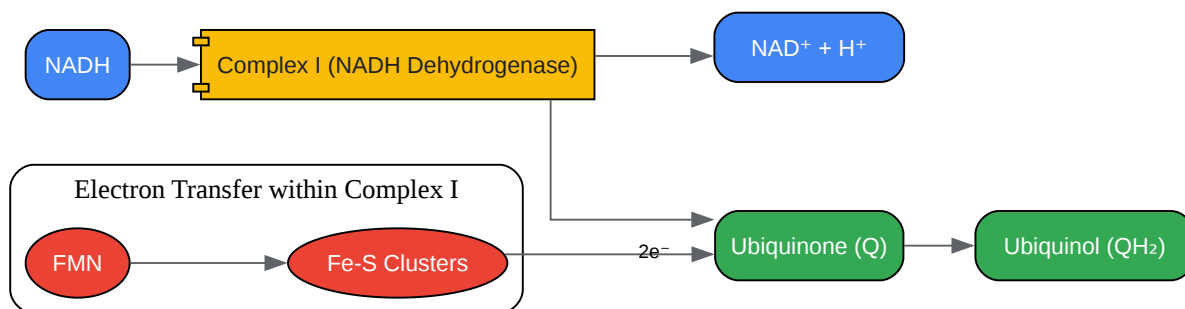


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Experimental Workflow for Spectroscopic Analysis

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Biosynthesis of FMN and FAD from Riboflavin

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Role of FMN in the Electron Transport Chain (Complex I)

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